

Dibenzyl oxalate safety data sheet (SDS) information

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Compound of Interest

Compound Name: *Dibenzyl oxalate*

Cat. No.: *B1582983*

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An In-depth Technical Guide to the Safety Data for **Dibenzyl Oxalate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **dibenzyl oxalate** (CAS No. 621-06-7), compiled from publicly available Safety Data Sheets (SDS). The information is intended to assist researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound.

Quantitative Safety Data

The following tables summarize the key quantitative data for **dibenzyl oxalate**, providing a clear comparison of its physical, chemical, and toxicological properties.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄ O ₄	[1]
Molecular Weight	270.28 g/mol	[1][2]
Appearance	White flaked crystalline solid	[3][4]
Melting Point	80-82 °C	[1][5][6]
Boiling Point	235 °C @ 14 mmHg	[5][6]
Density	1.2 ± 0.1 g/cm ³	[1]
Flash Point	171 °C (339.8 °F)	[3][4]
Autoignition Temperature	No data available	[7]

Table 2: Toxicological Information

Hazard Classification	Category	Target Organs	Source
Skin Corrosion/Irritation	Category 2	-	[7]
Serious Eye Damage/Eye Irritation	Category 2	-	[7]
Specific target organ toxicity (single exposure)	Category 3	Respiratory system	[7]

Note: No quantitative toxicity data such as LD50 or LC50 values were available in the searched documents.

Table 3: Exposure Controls and Personal Protection

Parameter	Recommendation	Source
Engineering Controls	Ensure adequate ventilation. Emergency eye wash fountains and safety showers should be close to the workstation.	[7]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[7]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[7]
Respiratory Protection	Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[7]

Experimental Protocols for Safety Assessment

While specific experimental protocols for **dibenzyl oxalate** were not detailed in the reviewed Safety Data Sheets, the hazard classifications provided are based on standardized testing methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines provide a framework for the evaluation of chemical safety.

Skin Irritation/Corrosion (Based on OECD Guideline 439)

The in vitro skin irritation test using reconstructed human epidermis (RhE) is a common method. The protocol generally involves the following steps:

- **Tissue Preparation:** Reconstructed human epidermis tissue cultures are equilibrated under controlled conditions.
- **Application of Test Substance:** A small amount of **dibenzyl oxalate** is applied topically to the surface of the tissue.
- **Incubation:** The treated tissues are incubated for a specific period (e.g., 60 minutes).
- **Viability Assessment:** After incubation, the tissue is rinsed and cell viability is determined using a quantitative method, such as the MTT assay. A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.

Serious Eye Damage/Eye Irritation (Based on OECD Guideline 492)

The Reconstructed human Cornea-like Epithelium (RhCE) test method is a validated in vitro method for identifying chemicals that can cause serious eye damage or irritation. The general procedure is as follows:

- **Tissue Culture:** RhCE tissues are cultured to form a multi-layered epithelium.
- **Exposure:** The test chemical is applied to the corneal surface for a defined period.
- **Endpoint Measurement:** Tissue viability is assessed, typically using the MTT assay. The level of cytotoxicity is used to classify the irritation potential of the substance.

Flash Point Determination

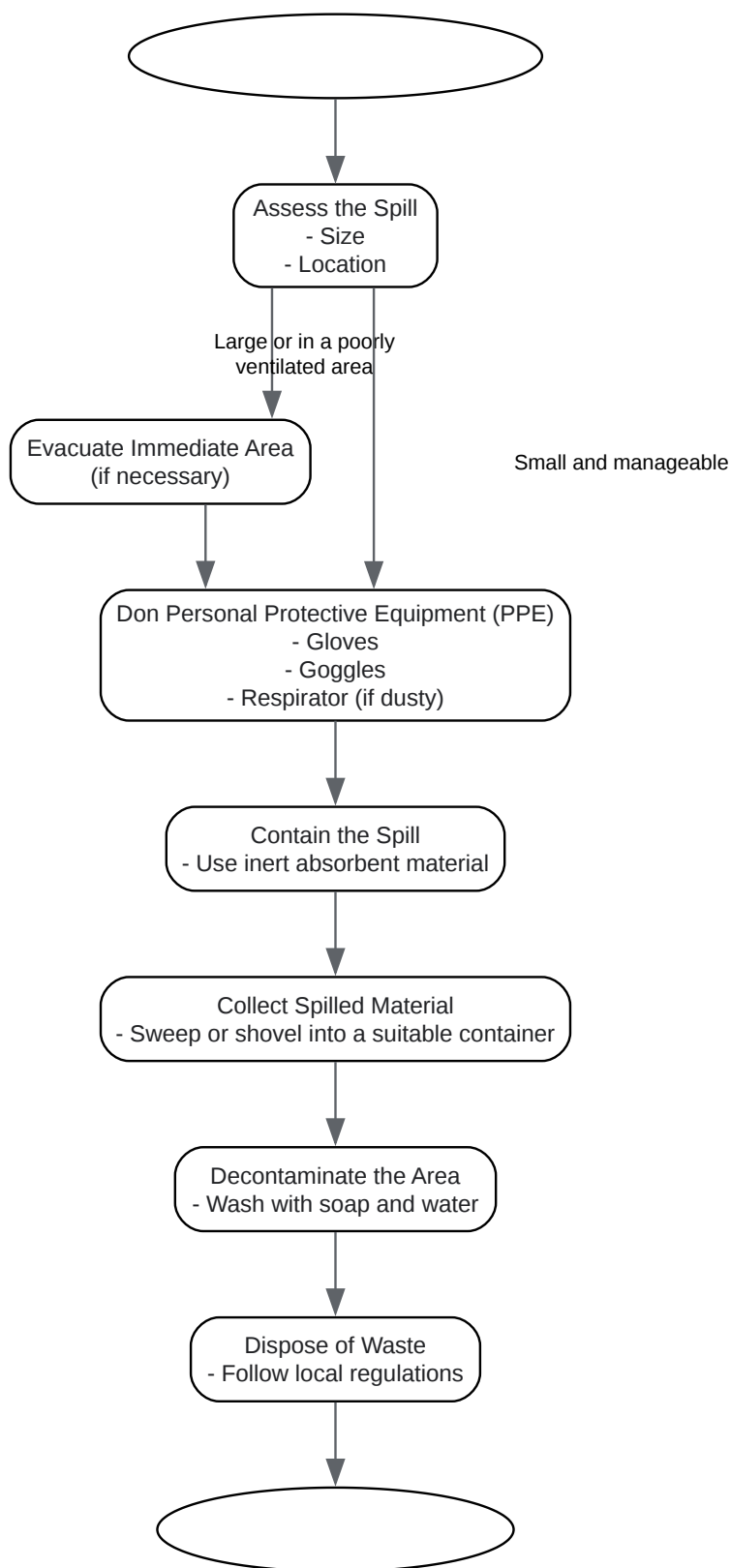
The flash point of a solid like **dibenzyl oxalate** can be determined using a closed-cup or open-cup method. The general principle involves:

- **Sample Preparation:** A specified amount of the solid is placed in the test cup.

- Heating: The sample is heated at a slow, constant rate.
- Ignition Source Application: An ignition source (e.g., a small flame) is passed over the cup at regular temperature intervals.
- Observation: The flash point is the lowest temperature at which the vapors above the substance ignite momentarily upon application of the ignition source.

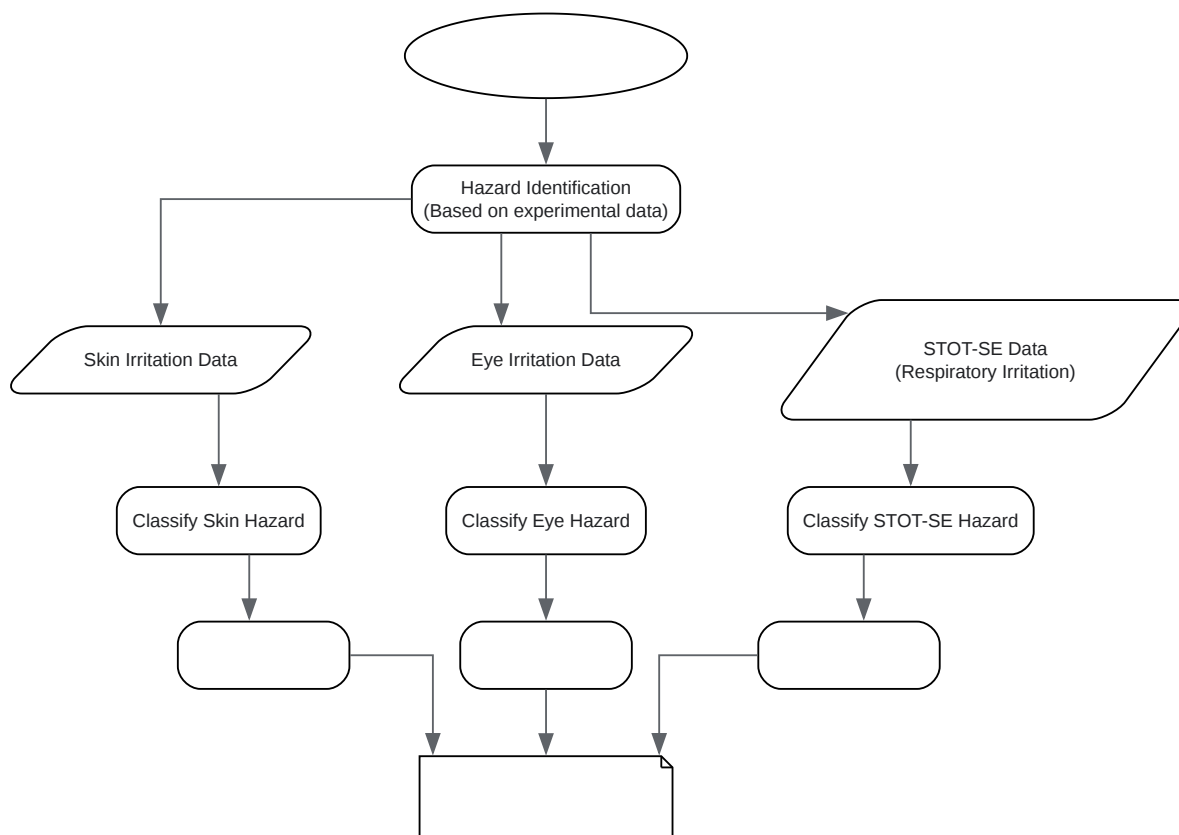
Visualizations

The following diagrams illustrate key logical workflows and relationships relevant to the safety data of **dibenzyl oxalate**.



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Dibenzyl Oxalate Spill Response Workflow



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GHS Hazard Classification Logic for **Dibenzyl Oxalate**

Handling and Storage Recommendations

Based on the available safety data, the following procedures are recommended for handling and storing **dibenzyl oxalate**:

- Handling: Avoid contact with skin and eyes. Do not breathe dust. Wash hands thoroughly after handling.[7]

- Storage: Keep in a dry, cool, and well-ventilated place. Keep the container tightly closed. Store away from incompatible materials such as strong oxidizing agents.[\[7\]](#)

First-Aid Measures

In case of exposure to **dibenzyl oxalate**, the following first-aid measures should be taken:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[7\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[\[7\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[\[7\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[7\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam.[\[7\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors. Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[\[7\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[7\]](#)

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Users should always consult the most current SDS for **dibenzyl oxalate** from their supplier before handling the material. The information provided here is based on publicly available data and may not be exhaustive. No warranty, expressed or implied, is made.

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